

A Comprehensive Technical Overview of 2-Iodothiophenol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Iodothiophenol

Cat. No.: B3069315

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of chemical reagents is paramount. This document provides a detailed technical guide on the properties of **2-Iodothiophenol**, a key building block in organic synthesis.

Core Chemical Properties

2-Iodothiophenol, also known as 2-iodobenzenethiol, is an organoiodine compound.^[1] Its chemical characteristics make it a versatile reagent in the synthesis of various organic molecules.

Property	Value	Source
Molecular Formula	C6H5IS	PubChem ^[2]
Molecular Weight	236.08 g/mol	PubChem ^[2]
CAS Number	37972-89-7	LookChem ^[1] , Benchchem ^[3]
Synonyms	2-iodobenzenethiol, 2-iodobenzene-1-thiol	PubChem ^[2]
Boiling Point	119.5 °C at 11 Torr	LookChem ^[1]
Density	1.901 g/cm ³ (Predicted)	LookChem ^[1]

Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the core identifiers and properties of 2-Iodothiophenol.

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References

- 1. Cas 37972-89-7, 2-iodothiophenol | lookchem [lookchem.com]
- 2. 2-Iodothiophenol | C₆H₅IS | CID 10955536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Iodothiophenol | 37972-89-7 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of 2-Iodothiophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3069315#2-iodothiophenol-molecular-weight-and-formula]

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